

In-Depth Technical Guide: FT-IR and Mass Spectrometry Analysis of 5-Hydroxypicolinaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-Hydroxypicolinaldehyde**

Cat. No.: **B1296277**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the anticipated Fourier-Transform Infrared (FT-IR) and mass spectrometry (MS) characteristics of **5-Hydroxypicolinaldehyde** (also known as 5-hydroxy-2-pyridinecarboxaldehyde). As a substituted pyridine derivative, this compound holds interest in medicinal chemistry and drug development. A thorough understanding of its spectral properties is crucial for its synthesis, identification, and quality control.

Core Physicochemical Data

Property	Value
Molecular Formula	C ₆ H ₅ NO ₂ [1] [2]
Molecular Weight	123.11 g/mol [1] [2]
CAS Number	31191-08-9 [1] [2]
Appearance	White to light yellow solid [3]
IUPAC Name	5-hydroxypyridine-2-carbaldehyde [3]

FT-IR Spectroscopic Analysis

FT-IR spectroscopy is a powerful technique for identifying the functional groups within a molecule based on their characteristic vibrations. The FT-IR spectrum of **5-Hydroxypicolinaldehyde** is expected to exhibit distinct absorption bands corresponding to its hydroxyl, aldehyde, and pyridine ring functionalities.

Predicted FT-IR Spectral Data

The following table summarizes the predicted key vibrational frequencies for **5-Hydroxypicolinaldehyde**. These predictions are based on the typical absorption ranges for the constituent functional groups.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Predicted Intensity
3500-3200	O-H Stretch (H-bonded)	Phenolic Hydroxyl	Strong, Broad
3100-3000	C-H Stretch	Aromatic (Pyridine Ring)	Medium to Weak
2850 & 2750	C-H Stretch	Aldehyde	Weak to Medium (doublet)
1710-1685	C=O Stretch (conjugated)	Aldehyde Carbonyl	Strong
1600-1450	C=C & C=N Stretch	Aromatic (Pyridine Ring)	Medium to Strong (multiple bands)
1300-1200	C-O Stretch	Phenolic Hydroxyl	Medium to Strong
900-650	C-H Bend (out-of-plane)	Aromatic (Pyridine Ring)	Medium to Strong

Mass Spectrometry Analysis

Mass spectrometry is an analytical technique used to determine the mass-to-charge ratio (m/z) of ionized molecules.^[4] Electron Ionization (EI) is a common method for the analysis of small organic molecules, which often leads to characteristic fragmentation patterns that aid in structural elucidation.

Predicted Mass Spectrum Data (Electron Ionization)

The mass spectrum of **5-Hydroxypicolinaldehyde** is expected to show a molecular ion peak corresponding to its molecular weight, along with several fragment ions resulting from the cleavage of specific bonds.

m/z Value	Proposed Ion	Fragmentation Pathway	Predicted Relative Abundance
123	$[M]^+$	Molecular Ion	Moderate
122	$[M-H]^+$	Loss of a hydrogen atom from the aldehyde	Moderate to High
95	$[M-CO]^+$	Loss of carbon monoxide from the aldehyde	High (often a base peak)
94	$[M-CHO]^+$	Loss of the formyl radical	High
67	$[C_4H_3O]^+$	Further fragmentation of the ring	Moderate

Experimental Protocols

The following are generalized protocols for the FT-IR and mass spectrometry analysis of **5-Hydroxypicolinaldehyde**. Instrument parameters may need to be optimized for specific equipment.

FT-IR Spectroscopy Protocol (KBr Pellet Method)

- Sample Preparation:
 - Thoroughly grind 1-2 mg of **5-Hydroxypicolinaldehyde** with approximately 100-200 mg of dry, IR-grade potassium bromide (KBr) using an agate mortar and pestle.
 - Transfer the fine, homogeneous powder to a pellet-pressing die.

- Apply pressure (typically 8-10 tons) with a hydraulic press to form a thin, translucent pellet.
- Instrument Setup:
 - Purge the FT-IR spectrometer with dry air or nitrogen to minimize atmospheric interference.
 - Perform a background scan with an empty sample compartment.
- Data Acquisition:
 - Place the KBr pellet in the sample holder.
 - Acquire the spectrum, typically in the range of 4000-400 cm^{-1} .

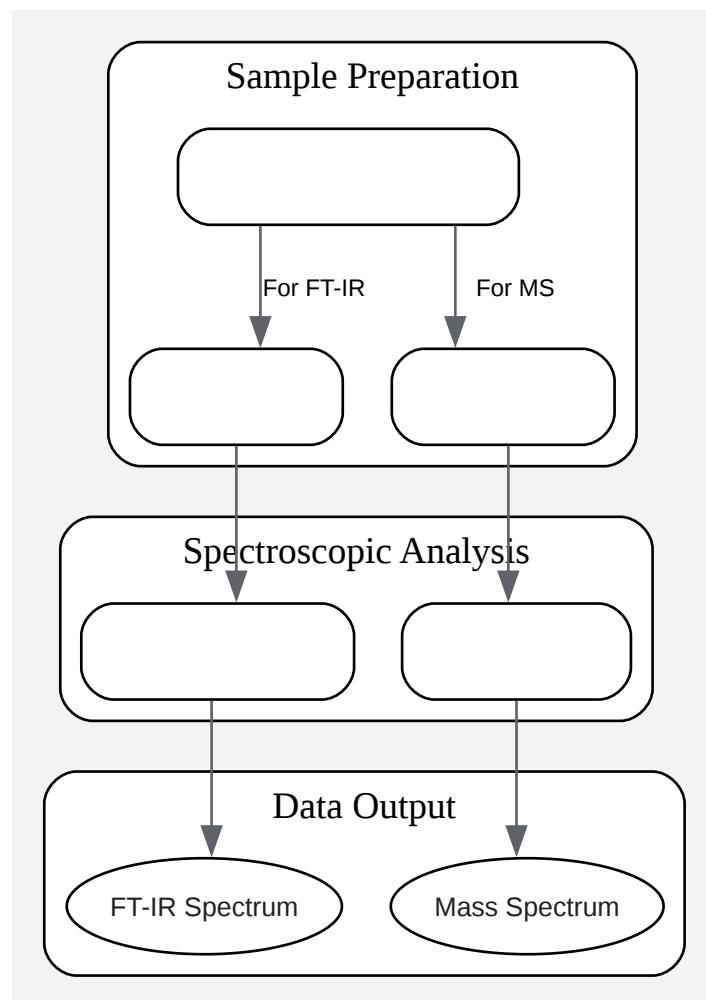
Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

- Sample Preparation:
 - Prepare a dilute solution of **5-Hydroxypicolinaldehyde** (e.g., 1 mg/mL) in a suitable volatile solvent such as methanol or dichloromethane.
- Gas Chromatograph (GC) Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Inlet Temperature: 250 °C.
 - Carrier Gas: Helium at a constant flow rate.
 - Oven Program: Start at a suitable initial temperature (e.g., 80 °C), hold for 1-2 minutes, then ramp to a final temperature (e.g., 250 °C) at a rate of 10-15 °C/min.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 300.

- Ion Source Temperature: 230 °C.
- Transfer Line Temperature: 280 °C.
- Data Analysis:
 - Analyze the resulting total ion chromatogram (TIC) and the mass spectrum of the peak corresponding to **5-Hydroxypicolinaldehyde**.

Visualizations

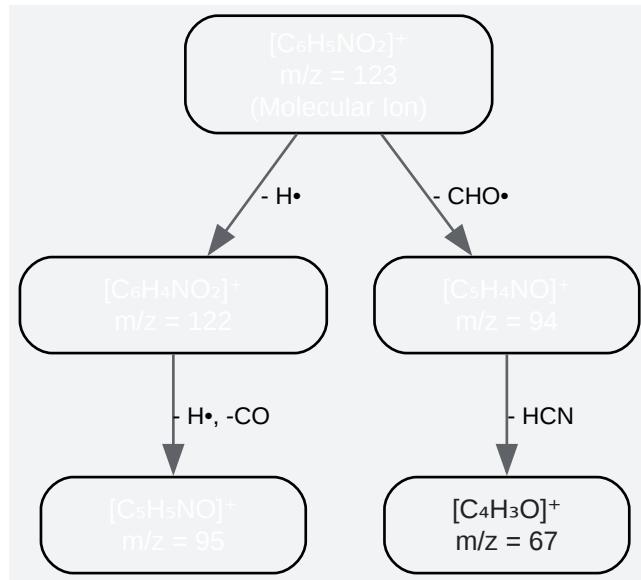
Experimental Workflow



[Click to download full resolution via product page](#)

Caption: General experimental workflow for FT-IR and MS analysis.

Predicted Mass Spectrometry Fragmentation Pathway



[Click to download full resolution via product page](#)

Caption: Predicted fragmentation of **5-Hydroxypicolinaldehyde** in EI-MS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Hydroxy-2-pyridinecarboxaldehyde | C6H5NO2 | CID 278389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Formyl-5-hydroxypyridine | [frontierspecialtychemicals.com]
- 3. 5-Hydroxypyridine-2-carboxaldehyde | 31191-08-9 [sigmaaldrich.com]
- 4. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: FT-IR and Mass Spectrometry Analysis of 5-Hydroxypicolinaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1296277#ft-ir-and-mass-spectrometry-analysis-of-5-hydroxypicolinaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com